

(R)-Piperazine-2-carboxylic acid safety and handling information

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Compound of Interest

Compound Name: (R)-Piperazine-2-carboxylic acid

Cat. No.: B1233817

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An In-depth Technical Guide to the Safety and Handling of **(R)-Piperazine-2-carboxylic Acid**

For Researchers, Scientists, and Drug Development Professionals


This guide provides comprehensive safety and handling information for **(R)-Piperazine-2-carboxylic acid** (CAS No: 31321-68-3), a key building block in organic synthesis and pharmaceutical development. The following sections detail its hazardous properties, safe handling procedures, and emergency response protocols to ensure its safe use in a laboratory setting.

Hazard Identification and Classification

(R)-Piperazine-2-carboxylic acid and its racemic mixture are classified as hazardous substances. The primary routes of exposure are inhalation, skin contact, and eye contact. The available data, primarily from safety data sheets for the racemic mixture ((+/-)-Piperazine-2-carboxylic acid), indicates the following GHS classifications.^{[1][2]}

Signal Word: Warning^{[1][2]}

Hazard Pictogram:

 alt text

Hazard Statements:

- H315: Causes skin irritation.[1][2]
- H319: Causes serious eye irritation.[1][2]
- H335: May cause respiratory irritation.[1][2]

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[2]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[1]
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[1]
- P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
[1]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2]
- P312: Call a POISON CENTER or doctor if you feel unwell.[1]
- P332 + P313: If skin irritation occurs: Get medical advice/attention.[1]
- P337 + P313: If eye irritation persists: Get medical advice/attention.[1]

Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of piperazine-2-carboxylic acid. Data for the specific (R)-enantiomer is limited; therefore, properties of the racemic mixture are also included.

Property	Value	Source(s)
Molecular Formula	C ₅ H ₁₀ N ₂ O ₂	[1][2][3]
Molecular Weight	130.15 g/mol	[1][2][3]
Appearance	White or yellow crystalline powder	[4]
Melting Point	265 °C (decomposes)	[4][5][6]
Boiling Point	313.6 ± 37.0 °C (Predicted)	[5]
Density	1.174 g/cm ³	[4][5]
pKa	1.90 ± 0.20 (Predicted)	[5]
XLogP3-AA	-3.5	[2]
Hydrogen Bond Donor Count	3	[2]
Hydrogen Bond Acceptor Count	4	[2]
Topological Polar Surface Area	61.4 Å ²	[2]

Toxicological Information

Detailed toxicological studies specifically for **(R)-Piperazine-2-carboxylic acid** are not readily available in the public domain. The information below is based on data for the racemic mixture and general piperazine compounds. The chemical, physical, and toxicological properties have not been thoroughly investigated.[3]

Toxicity Endpoint	Classification / Data	Source(s)
Acute Toxicity (Oral, Dermal, Inhalation)	No data available	[1]
Skin Corrosion/Irritation	Category 2 (Causes skin irritation)	[1][2]
Serious Eye Damage/Irritation	Category 2 (Causes serious eye irritation)	[1][2]
Respiratory or Skin Sensitization	No data available	[1]
Germ Cell Mutagenicity	No data available	[1]
Carcinogenicity	No data available	[7]
Specific Target Organ Toxicity (Single Exposure)	Category 3 (May cause respiratory irritation)	[1][2]
Specific Target Organ Toxicity (Repeated Exposure)	No data available	[3]

Handling, Storage, and Disposal

Proper handling and storage are crucial to minimize risk.

4.1 Safe Handling

- Engineering Controls: Handle only in a well-ventilated area, preferably within a chemical fume hood.[8] Ensure eyewash stations and safety showers are readily accessible.[7]
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles (European standard - EN 166).[1][7]
 - Hand Protection: Wear appropriate protective gloves (e.g., nitrile rubber).[1]
 - Skin and Body Protection: Wear a lab coat or long-sleeved clothing.[1][8]

- Respiratory Protection: For operations that may generate dust, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[1]
- General Hygiene: Avoid all personal contact, including inhalation.[8] Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling.[8]

4.2 Storage

- Conditions: Keep containers tightly closed in a dry, cool, and well-ventilated place.[4][5][7] Store under an inert atmosphere as the compound may be air-sensitive.[1][5] Keep in a dark place, as some piperazine derivatives are light-sensitive.[4][5][9]
- Incompatible Materials: Avoid strong oxidizing agents, strong acids, acid anhydrides, and acid chlorides.[7][9]

4.3 Disposal

- Dispose of contents and containers to an approved waste disposal plant.[7] Waste disposal methods should comply with all federal, state, and local regulations.

Emergency and First Aid Measures

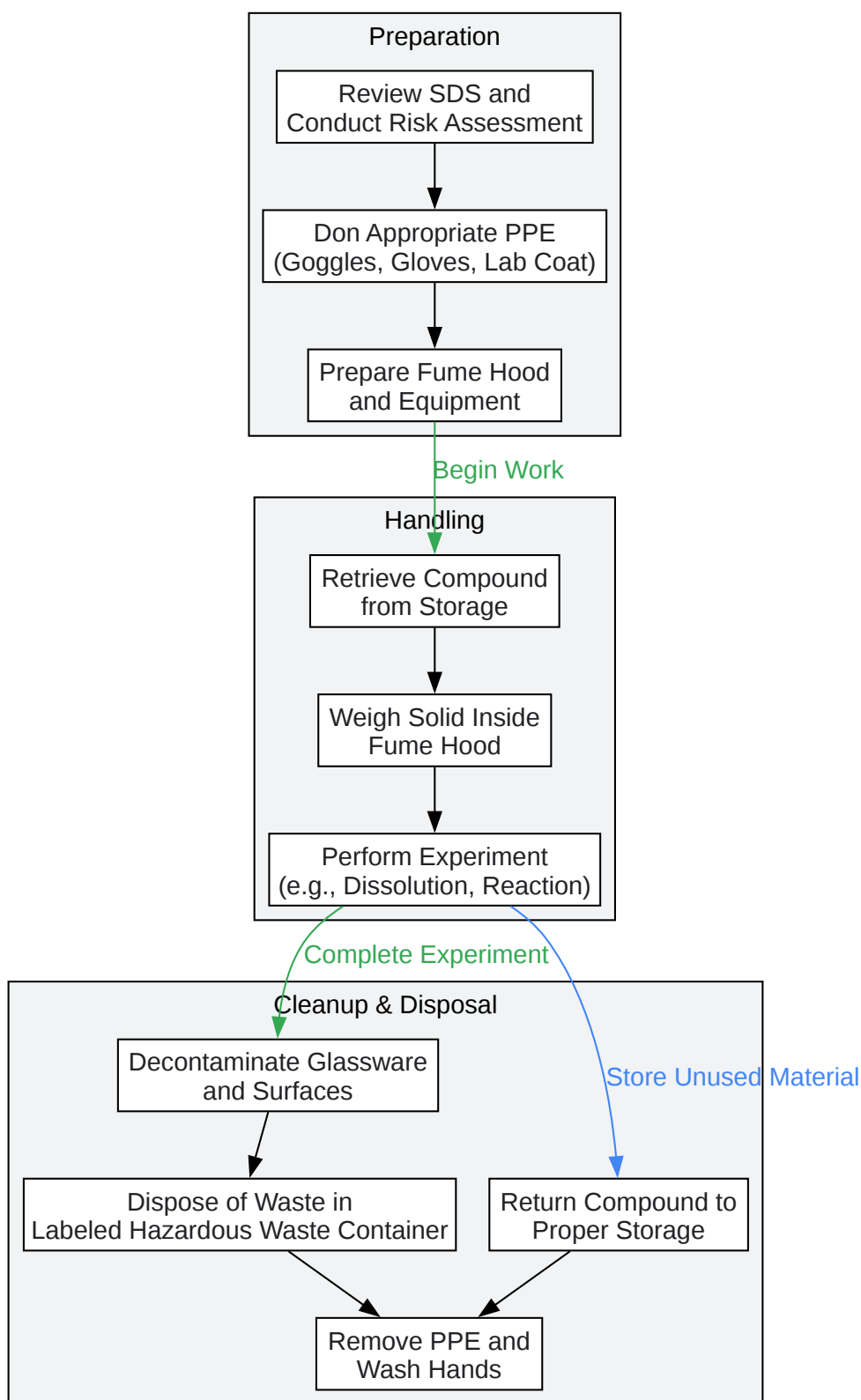
General Advice: If symptoms persist, consult a physician. Show the safety data sheet to the doctor in attendance.[1][3]

- Inhalation: Remove the person to fresh air. If breathing is difficult or stops, provide artificial respiration. Get medical attention if symptoms occur.[1]
- Skin Contact: Immediately wash off with plenty of soap and water for at least 15 minutes while removing all contaminated clothing. If skin irritation persists, call a physician.[1]
- Eye Contact: Rinse immediately and thoroughly with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[1][3]
- Ingestion: Clean mouth with water and drink plenty of water afterward. Do not induce vomiting. Get medical attention if symptoms occur.[1]

Experimental Protocols

6.1 General Laboratory Handling Workflow

The following diagram illustrates a standard workflow for handling **(R)-Piperazine-2-carboxylic acid** in a research setting.



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